

Photophysical Properties of Pigment Yellow 138: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment Yellow 138*

Cat. No.: *B1588180*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pigment Yellow 138 (PY 138), a quinophthalone-based organic pigment, is a high-performance colorant widely utilized in various industrial applications, including plastics, coatings, and paints.[1][2] Its popularity stems from its excellent thermal stability, lightfastness, and resistance to various solvents.[1][3] This technical guide provides an in-depth analysis of the photophysical properties of **Pigment Yellow 138**, focusing on its behavior in different media. Understanding these properties is crucial for optimizing its performance in existing applications and for exploring its potential in novel fields such as advanced materials and sensing.

Chemical and Physical Properties

Pigment Yellow 138 is chemically identified as 4,5,6,7-tetrachloro-2-[2-(4,5,6,7-tetrachloro-1,3-dioxinden-2-yl)quinolin-8-yl]isoindole-1,3-dione.[4] Its chemical structure is provided below.

Table 1: General Chemical and Physical Properties of **Pigment Yellow 138**

Property	Value	Reference
Chemical Formula	C ₂₆ H ₆ Cl ₈ N ₂ O ₄	[4]
Molecular Weight	693.9 g/mol	[4]
CAS Number	30125-47-4	[4]
Appearance	Yellow powder	[3]
Density	~1.8 g/cm ³	[5]
Heat Resistance	Up to 290 °C	[5]
Light Fastness	Excellent (8 on a scale of 1-8)	[5]

Photophysical Properties in Different Media

The photophysical properties of a pigment, such as its absorption and emission characteristics, can be significantly influenced by the surrounding medium. This phenomenon, known as solvatochromism, arises from the differential solvation of the ground and excited states of the dye molecule.[6] While extensive quantitative data on the solvatochromic behavior of **Pigment Yellow 138** is not readily available in the public domain, this section outlines the expected behavior and provides a framework for its characterization.

Table 2: Photophysical Data of **Pigment Yellow 138** in Various Media

Medium	Absorption Max (λ_{abs} , nm)	Emission Max (λ_{em} , nm)	Quantum Yield (Φ)	Fluorescence Lifetime (τ , ns)	Reference
Polyethylene (PE)	Data Not Available	Data Not Available	Data Not Available	Data Not Available	
Polypropylene (PP)	Data Not Available	Data Not Available	Data Not Available	Data Not Available	
Polyvinyl Chloride (PVC)	Data Not Available	Data Not Available	Data Not Available	Data Not Available	
Automotive Coatings	Data Not Available	Data Not Available	Data Not Available	Data Not Available	
Water-based Paints	Data Not Available	Data Not Available	Data Not Available	Data Not Available	
Solvent-based Paints	Data Not Available	Data Not Available	Data Not Available	Data Not Available	

Note: The lack of specific data in Table 2 highlights a research gap in the detailed photophysical characterization of **Pigment Yellow 138** in different application media.

Experimental Protocols

The characterization of the photophysical properties of **Pigment Yellow 138** requires a suite of spectroscopic techniques. Below are detailed methodologies for key experiments.

Sample Preparation

- Solutions:** Prepare dilute solutions of **Pigment Yellow 138** in a range of solvents with varying polarities (e.g., hexane, toluene, dichloromethane, acetone, ethanol, acetonitrile). Concentrations should be in the micromolar range to avoid aggregation and inner filter effects.
- Solid Matrices:** For solid-state measurements, disperse the pigment in the desired polymer or coating matrix at a specified weight percentage. The dispersion quality is critical for

obtaining reproducible results.

UV-Visible Absorption Spectroscopy

- Instrument: A dual-beam UV-Vis spectrophotometer.
- Procedure:
 - Record the baseline spectrum of the pure solvent or solid matrix.
 - Measure the absorption spectrum of the pigment solution or solid sample over a wavelength range of at least 300-600 nm.
 - Identify the wavelength of maximum absorption (λ_{abs}).

Fluorescence Spectroscopy

- Instrument: A spectrofluorometer equipped with an excitation and an emission monochromator.
- Procedure:
 - Emission Spectrum: Excite the sample at its λ_{abs} and record the emission spectrum over a wavelength range longer than the excitation wavelength. Identify the wavelength of maximum emission (λ_{em}).
 - Excitation Spectrum: Set the emission monochromator to the λ_{em} and scan the excitation wavelength range to obtain the excitation spectrum. This should correspond to the absorption spectrum.

Fluorescence Quantum Yield Measurement

- Method: The relative method using a well-characterized standard with a known quantum yield (e.g., quinine sulfate in 0.1 M H_2SO_4 , $\Phi = 0.54$).
- Procedure:
 - Measure the absorbance of both the sample and the standard at the excitation wavelength, ensuring the absorbance is below 0.1 to minimize inner filter effects.

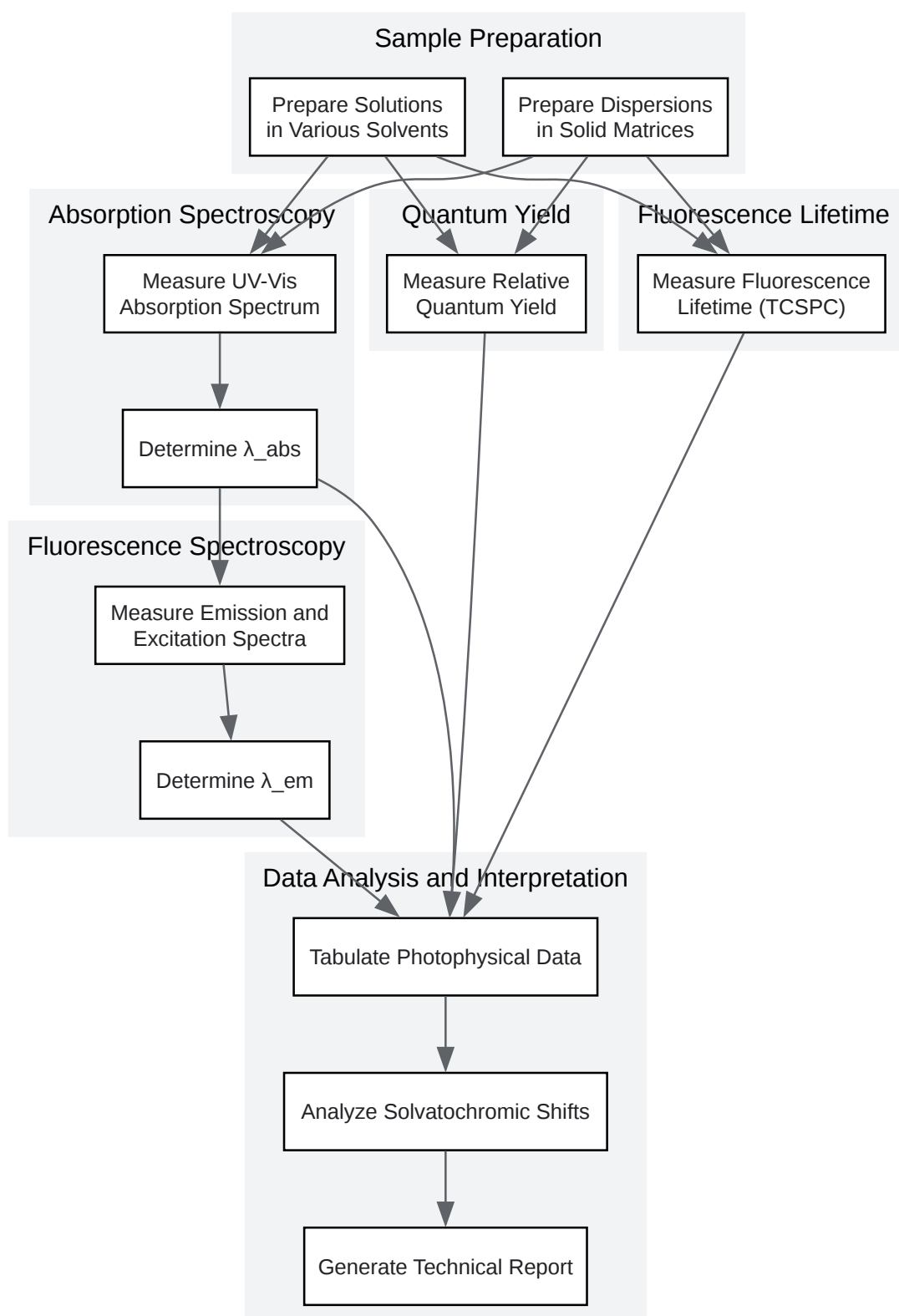
- Measure the integrated fluorescence intensity of both the sample and the standard.
- Calculate the quantum yield of the sample using the following equation: $\Phi_{\text{sample}} = \Phi_{\text{standard}} * (I_{\text{sample}} / I_{\text{standard}}) * (A_{\text{standard}} / A_{\text{sample}}) * (n_{\text{sample}}^2 / n_{\text{standard}}^2)$ where Φ is the quantum yield, I is the integrated fluorescence intensity, A is the absorbance at the excitation wavelength, and n is the refractive index of the solvent.

Fluorescence Lifetime Measurement

- Instrument: A time-correlated single-photon counting (TCSPC) system.
- Procedure:
 - Excite the sample with a pulsed laser source at the λ_{abs} .
 - Collect the fluorescence decay profile.
 - Fit the decay curve to a single or multi-exponential function to determine the fluorescence lifetime (τ).

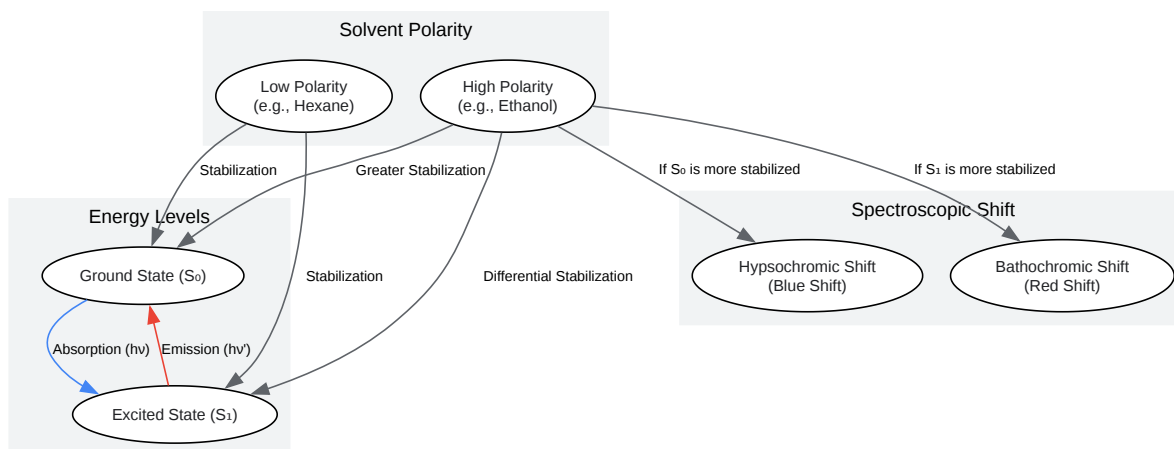
Experimental and Logical Workflows

The following diagrams illustrate the logical workflow for characterizing the photophysical properties of **Pigment Yellow 138** and a conceptual representation of solvatochromism.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for photophysical characterization.



[Click to download full resolution via product page](#)

Caption: Conceptual diagram of solvatochromism.

Conclusion

Pigment Yellow 138 is a robust organic pigment with excellent stability properties. While its qualitative photophysical characteristics are well-documented in technical data sheets, a comprehensive, quantitative understanding of its behavior in different media is lacking in publicly available literature. The experimental protocols and workflows detailed in this guide provide a clear path for researchers to systematically investigate the photophysical properties of **Pigment Yellow 138**. Such studies would not only fill a critical knowledge gap but also enable the rational design of new materials and applications leveraging the unique optical properties of this versatile pigment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PIGMENT YELLOW 138 - Ataman Kimya [atamanchemicals.com]
- 2. epsilonpigments.com [epsilonpigments.com]
- 3. Pigment Yellow 138 - SY Chemical Co., Ltd. [sypigment.com]
- 4. Pigment Yellow 138 | C₂₆H₆Cl₈N₂O₄ | CID 5463973 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Pigment yellow 138|Fast Yellow 138|CAS No.30125-47-4|C.I. No.Fast Yellow 138 [xcolorpigment.com]
- 6. Solvatochromism - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Photophysical Properties of Pigment Yellow 138: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588180#photophysical-properties-of-pigment-yellow-138-in-different-media]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

